

Literature Review: UR-MB-355

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UR-MB-355

Cat. No.: B12376878

[Get Quote](#)

An In-depth Technical Guide

Audience: Researchers, scientists, and drug development professionals.

A comprehensive literature search for "**UR-MB-355**" did not yield any publicly available information on a drug, compound, or therapeutic agent with this designation. The search results primarily consisted of unrelated items, including a Mercedes-Benz paint color (Diamond Blue Metallic MB-355) and a water pump repair kit for a Mercedes-Benz engine (OM355).^{[1][2]}

Furthermore, while the search identified the "KEYNOTE-355" clinical trial, this study investigates Pembrolizumab in combination with chemotherapy for triple-negative breast cancer and does not appear to be related to a compound designated **UR-MB-355**.^{[3][4][5][6][7]}

Due to the absence of any scientific literature, clinical data, or patents associated with "**UR-MB-355**," it is not possible to provide a technical guide, summarize quantitative data, detail experimental protocols, or create visualizations of signaling pathways for this topic.

It is possible that "**UR-MB-355**" is an internal compound code that has not yet been disclosed in public forums, a misnomer, or a discontinued project with no archived public information. Without further identifying information, a literature review and the requested technical guide cannot be generated.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. colorndrive.com [colorndrive.com]
- 2. Reparo Bomba D Agua Mercedes-benz 1929 Om355 6 Cilindros 1980 Ate 1992 Urba Ur1358rl | Bompreco Autopeças [bomprecopecas.com.br]
- 3. Pembrolizumab plus chemotherapy versus placebo plus chemotherapy for previously untreated locally recurrent inoperable or metastatic triple-negative breast cancer (KEYNOTE-355): a randomised, placebo-controlled, double-blind, phase 3 clinical trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. ASCO – American Society of Clinical Oncology [asco.org]
- 5. ClinicalTrials.gov [clinicaltrials.gov]
- 6. KEYNOTE-355 - Clinical Trial Results | HCP [keytrudahcp.com]
- 7. youtube.com [youtube.com]
- To cite this document: BenchChem. [Literature Review: UR-MB-355]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12376878#ur-mb-355-literature-review]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com